

# Laboratory Disposal Guide: Scandium(III) Chloride ( )<sup>[1]</sup>

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## Compound of Interest

Compound Name: Scandium chloride

CAS No.: 10361-84-9

Cat. No.: B082386

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## Executive Summary: The "Bottom Line"

Scandium(III) chloride (

) is a water-soluble, hygroscopic Rare Earth Element (REE) halide. While it does not carry the extreme toxicity of heavy metals like mercury or cadmium, it presents specific corrosivity and hydrolysis hazards that dictate its disposal pathway.

Core Directive: Do not dispose of

down the drain.

- Solids: Collect as "Solid Inorganic Chemical Waste."
- Liquids: Collect as "Acidic Inorganic Waste (with Metals)."

## Chemical Profile & Risk Assessment

To handle waste safely, you must understand its behavior.<sup>[1][2]</sup>

is not a passive salt; it is a reactive Lewis acid.

Property	Value/Description	Operational Implication
CAS Number	10361-84-9 (Anhydrous)	Use for labeling/inventory.[3][4]
Hygroscopicity	High (Deliquescent)	Absorbs atmospheric moisture rapidly, turning solids into acidic sludge.[3][4] Keep containers tightly sealed until disposal.
Acidity (Hydrolysis)		Aqueous solutions are acidic (pH ~3-4).[3][4] Do not mix with cyanide or sulfide waste (risk of HCN/H <sub>2</sub> S gas evolution).
RCRA Status (US)	Non-Listed (Not P or U)	Regulated as Characteristic Waste (Corrosive, D002) if in solution with pH < 2.[3][4]
GHS Hazards	H315, H319, H335	Irritant to skin, eyes, and respiratory tract.[3][4]



*Scientist's Note: The most common error with*

is leaving the solid residue exposed to air. It will pull water from the atmosphere, hydrolyze, and eventually corrode metal spatulas or balance pans.[4] Treat the solid as a potential corrosive source.

## Disposal Decision Matrix

The following workflow illustrates the compliant decision path for segregating **Scandium Chloride** waste.



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Figure 1: Decision logic for segregating **Scandium Chloride** waste based on physical state and acidity.

## Detailed Operational Procedures

### Protocol A: Solid Waste Disposal

Use this for: Expired anhydrous salts, spill cleanup residues, or contaminated weighing boats.

[3][4]

- PPE Required: Nitrile gloves, safety glasses, and lab coat. If handling large quantities of fine powder, use a fume hood or N95 respirator to avoid inhalation (H335).
- Containment:
  - Do not sweep dry dust into the air.
  - If the solid is loose, scoop it gently into a wide-mouth HDPE (High-Density Polyethylene) jar.[3][4] Plastic is preferred over glass to prevent accidental breakage of heavy metal waste containers.
- Labeling:
  - Tag as "Hazardous Waste - Solid Inorganic."[4]
  - Explicitly list "Scandium(III) Chloride" on the tag.
  - Hazard Checkbox: Mark "Irritant."[5]

## Protocol B: Liquid Waste Disposal

Use this for: Reaction mother liquors, aqueous washes, or dissolved residues.[3][4]

- Segregation (CRITICAL):
  - Because solutions are naturally acidic (Lewis acid hydrolysis), NEVER pour them into a waste container containing:
    - Cyanides (Generates HCN gas).
    - Sulfides (Generates gas).

- Organic Bases (Exothermic reaction).
- Collection:
  - Pour into a carboy designated for "Acidic Inorganic Waste" or "Aqueous Metals."
  - If the solution contains organic solvents (e.g., THF, Ethanol), segregate into "Mixed Liquid Waste" (Organic/Aqueous mixture) and note the metal content.[4]
- Neutralization (Optional/Advanced):
  - Note: Only perform this if your facility permits bench-top treatment.[3][4]
  - Slowly add 1M NaOH or Sodium Carbonate to the solution.
  - Scandium will precipitate as Scandium Hydroxide ( )—a white, gelatinous solid.
  - This reduces the volume of hazardous liquid, allowing the solid precipitate to be disposed of via Protocol A.

## Regulatory & Compliance Context (E-E-A-T)

Why isn't it "P-Listed"? Scandium is not on the EPA's "P-list" (acutely toxic) or "U-list" (toxic).[3][4] However, under the Resource Conservation and Recovery Act (RCRA), waste generators are responsible for determining if their waste exhibits hazardous characteristics.

- Corrosivity (D002): If your solution has a pH 2, it is a D002 hazardous waste.
- Toxicity (D004-D043): Scandium is not a RCRA 8 metal (like Lead or Arsenic).[3][4] However, most commercial disposal facilities require all transition metals and lanthanides to be profiled as hazardous to prevent heavy metal accumulation in municipal water treatment sludge.

Self-Validating Safety Step: Before closing any liquid waste container containing

, use a pH strip. If the strip turns red (acidic), verify the container label says "Acidic." This simple visual check prevents dangerous mis-categorization.

## References

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